

Technical Support Center: Purifying Tetrabromophenolphthalein by Recrystallization

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Compound of Interest

Compound Name: Tetrabromophenolphthalein

CAS No.: 76-62-0

Cat. No.: B1204405

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the recrystallization of **Tetrabromophenolphthalein**. Below you will find a detailed experimental protocol, a troubleshooting guide for common issues, and frequently asked questions.

Experimental Protocol: Recrystallization of Tetrabromophenolphthalein

This protocol outlines the single-solvent recrystallization of **Tetrabromophenolphthalein** using glacial acetic acid. The principle of this method relies on the differential solubility of the compound at elevated temperatures versus room temperature.

Materials:

- Crude **Tetrabromophenolphthalein**
- Glacial Acetic Acid

- Distilled Water (ice-cold)
- Ethanol (ice-cold)
- Erlenmeyer flasks
- Heating mantle or hot plate
- Buchner funnel and flask
- Filter paper
- Glass stirring rod
- Spatula

Procedure:

- **Solvent Selection:** Based on solubility data, glacial acetic acid is an effective solvent for the recrystallization of **Tetrabromophenolphthalein**. It exhibits good solubility at higher temperatures and significantly lower solubility at room temperature.
- **Dissolution:** In a fume hood, place the crude **Tetrabromophenolphthalein** into an Erlenmeyer flask. Add a minimal amount of glacial acetic acid to the flask. Gently heat the mixture while stirring continuously until the solid completely dissolves. Add more solvent in small increments if necessary to achieve full dissolution at the elevated temperature. Avoid using an excessive amount of solvent to ensure a good yield.^[1]
- **Hot Filtration (Optional):** If any insoluble impurities are visible in the hot solution, perform a hot gravity filtration to remove them. This step is crucial to prevent the precipitation of impurities along with the product.
- **Crystallization:** Remove the flask from the heat source and allow it to cool slowly to room temperature on a heat-resistant surface. Do not disturb the flask during this cooling period to allow for the formation of large, pure crystals.^[1] Once the flask has reached room temperature, you may place it in an ice bath to maximize crystal formation.
- **Isolation of Crystals:** Collect the purified crystals by vacuum filtration using a Buchner funnel.

- **Washing:** Wash the crystals with a small amount of ice-cold ethanol to remove any residual soluble impurities. Follow this with a wash of ice-cold distilled water to remove the ethanol and any remaining acetic acid. It is critical to use ice-cold solvents for washing to minimize the loss of the purified product.^[1]
- **Drying:** Dry the crystals in a desiccator or a vacuum oven at a low temperature to remove any residual solvent.
- **Characterization:** Determine the melting point of the purified **Tetrabromophenolphthalein** to assess its purity. The literature melting point is 295-297 °C (with decomposition). A sharp melting point close to this range indicates a high degree of purity.

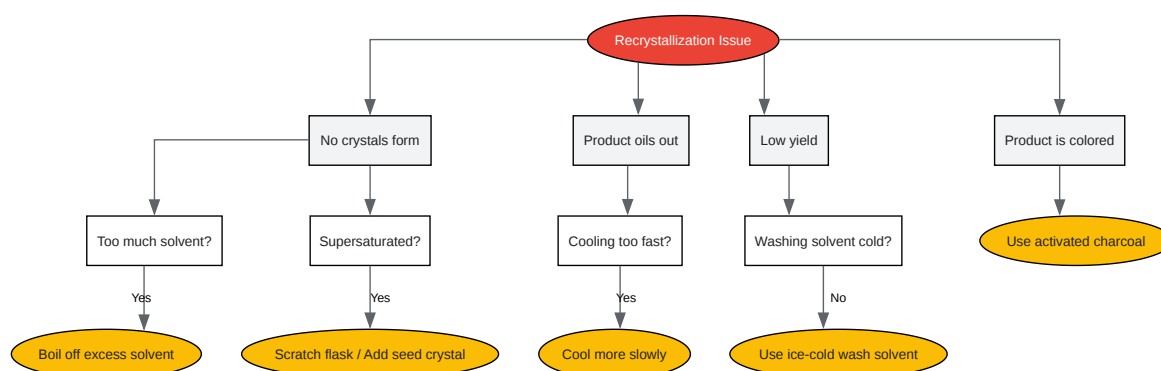
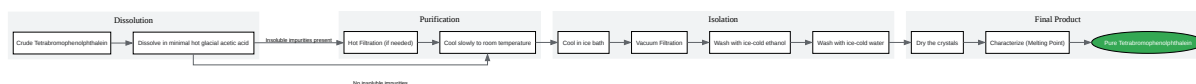
Data Presentation

Estimated Solubility of **Tetrabromophenolphthalein** in Various Solvents

Solvent	Temperature (°C)	Estimated Solubility (g/100 mL)
Glacial Acetic Acid	25	Low
100	High	
Ethanol	25	Slightly Soluble
78	Soluble	
Diethyl Ether	25	Soluble
34	Very Soluble	
Water	25	Practically Insoluble
100	Very Slightly Soluble	

Note: The solubility data presented is estimated based on qualitative descriptions found in the literature.^[2] Precise quantitative data is not readily available.

Visualizations



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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. [Tips & Tricks](http://tipsandtricks.chem.rochester.edu) [chem.rochester.edu]

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